

2-Methylsulfanylpyrimidine-4-carboxylic acid

molecular weight and formula

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Compound of Interest

Compound Name: 2-Methylsulfanylpyrimidine-4-carboxylic acid

Cat. No.: B073560

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Technical Data Sheet: 2-Methylsulfanylpyrimidine-4-carboxylic Acid

Abstract

This document provides core technical data on **2-Methylsulfanylpyrimidine-4-carboxylic acid**, a heterocyclic organic compound. The primary focus of this guide is to furnish researchers, scientists, and professionals in drug development with essential physicochemical properties, specifically its molecular formula and molecular weight. All quantitative data is presented in a structured format for clarity and ease of use.

Chemical Identity and Properties

2-Methylsulfanylpyrimidine-4-carboxylic acid is a pyrimidine derivative characterized by a methylsulfanyl group at the second position and a carboxylic acid group at the fourth position of the pyrimidine ring.

Molecular Structure and Properties

The fundamental properties of this compound are summarized in the table below. This data is crucial for a variety of applications, including stoichiometric calculations in chemical reactions, analytical characterization, and computational modeling.

| Identifier | Value | Reference |
|----------------------------|--|---|
| Chemical Name | 2-Methylsulfanylpyrimidine-4-carboxylic acid | |
| Synonyms | 2-(Methylthio)-4-pyrimidinecarboxylic acid, 2-(Methylthio)pyrimidine-4-carboxylic acid | [1] |
| CAS Number | 1126-44-9 | [1] [2] |
| Molecular Formula | C ₆ H ₆ N ₂ O ₂ S | [1] [2] |
| Molecular Weight | 170.19 g/mol | [2] |
| Alternate Molecular Weight | 170.191 g/mol | [1] |

Logical Relationship of Chemical Data

The following diagram illustrates the logical flow from the compound's name to its fundamental physicochemical properties. This visualization provides a clear and simple representation of the data hierarchy.

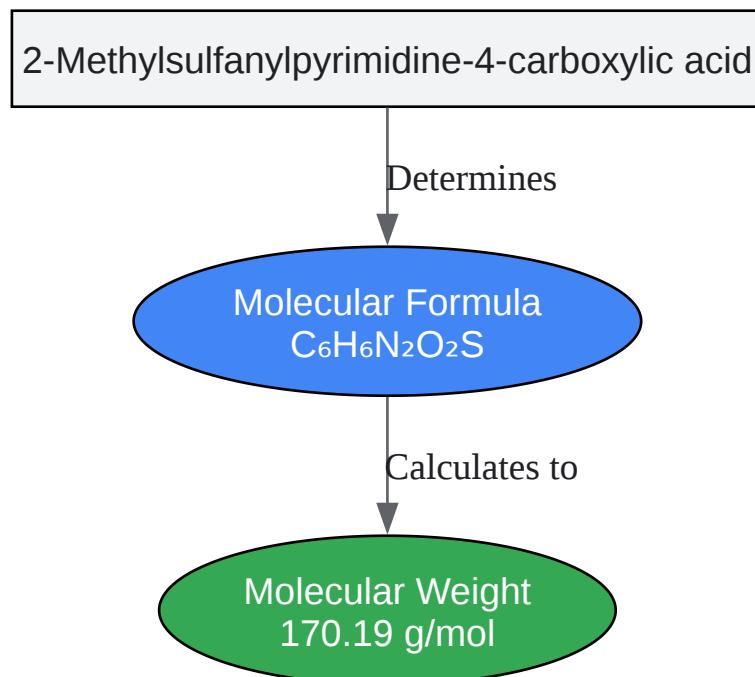


Figure 1: Data Hierarchy for 2-Methylsulfanylpyrimidine-4-carboxylic acid

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Caption: Data Hierarchy for **2-Methylsulfanylpyrimidine-4-carboxylic acid**.

Experimental Protocols and Signaling Pathways

Detailed experimental protocols for the synthesis or analysis of **2-Methylsulfanylpyrimidine-4-carboxylic acid**, as well as its involvement in specific signaling pathways, are beyond the scope of this particular technical data sheet. Such information would be highly dependent on the specific research context or application (e.g., its use as a reagent, a building block in organic synthesis, or a potential bioactive agent). For researchers interested in these aspects, a thorough literature search in chemical and biomedical databases is recommended.

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References

- 1. 1126-44-9 | 2-Methylsulfanylpyrimidine-4-carboxylic acid | Tetrahedron [thsci.com]
- 2. 2-(methylthio)pyrimidine-4-carboxylic acid - CAS:1126-44-9 - Abovchem [abovchem.com]
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